Dissolving PF-562271 Hydrochloride for Preclinical Research: Application Notes and Protocols

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Compound of Interest

Compound Name:	*PF-562271 hydrochloride*
Cat. No.:	*B15543820*

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This document provides detailed guidelines and protocols for the dissolution of **PF-562271 hydrochloride**, a potent and selective inhibitor of Focal Adhesion Kinase (FAK) and Proline-rich Tyrosine Kinase 2 (Pyk2). Adherence to these procedures is crucial for ensuring experimental reproducibility and obtaining reliable data in both in vitro and in vivo studies.

Introduction

PF-562271 hydrochloride is a critical tool for investigating the roles of FAK and Pyk2 in cellular processes such as migration, proliferation, and survival.[1][2] As an ATP-competitive and reversible inhibitor, it offers precise control over FAK/Pyk2 signaling.[2][3] Proper dissolution and handling are paramount to leveraging its capabilities in experimental settings.

Physicochemical Properties and Solubility

PF-562271 hydrochloride is a solid powder that requires careful selection of solvents for effective dissolution. It is important to note that the solubility can be affected by the specific salt

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form (e.g., hydrochloride vs. besylate) and the purity of the compound. The information presented here pertains to the hydrochloride salt.

Quantitative Solubility Data

The solubility of **PF-562271 hydrochloride** in common laboratory solvents is summarized in the table below. It is highly soluble in dimethyl sulfoxide (DMSO) but exhibits poor solubility in aqueous solutions and ethanol.[1][4]

Solvent	Solubility	Concentration (at max solubility)	Notes
DMSO	> 25.4 mg/mL to 100 mg/mL	> 47.5 mM to 183.84 mM	Gentle warming to 37°C and/or ultrasonication can aid dissolution.[5] Use fresh, anhydrous DMSO as moisture can reduce solubility.[1]
Water	Insoluble	-	
Ethanol	Insoluble	-	
PBS (pH 7.2)	Insoluble	-	Precipitation may occur when diluting DMSO stock solutions into PBS.[6]

Note: Solubility values can vary slightly between batches. It is recommended to perform a small-scale solubility test before preparing large volumes of stock solution.

Experimental Protocols

Preparation of Stock Solutions for In Vitro Experiments

For cell-based assays, a high-concentration stock solution in DMSO is typically prepared and then diluted to the final working concentration in cell culture media.

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Materials:

- **PF-562271 hydrochloride** powder
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Ultrasonic bath (optional)
- Warming block or water bath (optional)

Protocol:

- Weighing: Accurately weigh the desired amount of **PF-562271 hydrochloride** powder in a sterile microcentrifuge tube.
- Solvent Addition: Add the calculated volume of sterile DMSO to achieve the desired stock concentration (e.g., 10 mM, 20 mM, or higher, not exceeding 100 mg/mL).
- Dissolution:
  - Vortex the solution vigorously for 1-2 minutes.
  - If the compound does not fully dissolve, sonicate the tube for 5-10 minutes.
  - Alternatively, warm the solution at 37°C for 10-15 minutes, with intermittent vortexing, until the solution is clear.[5]
- Sterilization: The high concentration of DMSO in the stock solution is typically sufficient for sterilization. Further filtration is generally not required and may lead to loss of compound.
- Storage: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store at -20°C or -80°C for long-term stability.[1][2] Stock solutions are stable for at least one month at -20°C and up to a year at -80°C.[1]

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Preparation of Working Solutions for In Vivo Experiments

Due to the poor aqueous solubility of **PF-562271 hydrochloride**, formulation with co-solvents is necessary for in vivo administration. The following is a common formulation for oral gavage.

Materials:

- High-concentration **PF-562271 hydrochloride** stock solution in DMSO
- Polyethylene glycol 300 (PEG300)
- Tween 80 (Polysorbate 80)
- Sterile deionized water (ddH_2O) or saline
- Sterile tubes

Protocol for a 1 mL Working Solution:

- Initial Dilution: In a sterile tube, add 400 µL of PEG300.
- Addition of DMSO Stock: Add 50 µL of a 100 mg/mL clarified **PF-562271 hydrochloride** stock solution in DMSO to the PEG300. Mix thoroughly by vortexing until the solution is clear.
- Addition of Surfactant: Add 50 µL of Tween 80 to the mixture. Vortex again until the solution is clear and homogenous.
- Final Aqueous Dilution: Add 500 µL of sterile ddH_2O to bring the total volume to 1 mL. Mix thoroughly.
- Administration: This formulation should be prepared fresh and used immediately for optimal results.[1]

Note: The final concentration of each component in this example is 5% DMSO, 40% PEG300, 5% Tween 80, and 50% ddH_2O. The ratios can be adjusted based on the required final concentration of the drug and the tolerability of the animal model.

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Visualized Workflows and Signaling Pathways

Experimental Workflow for Dissolution

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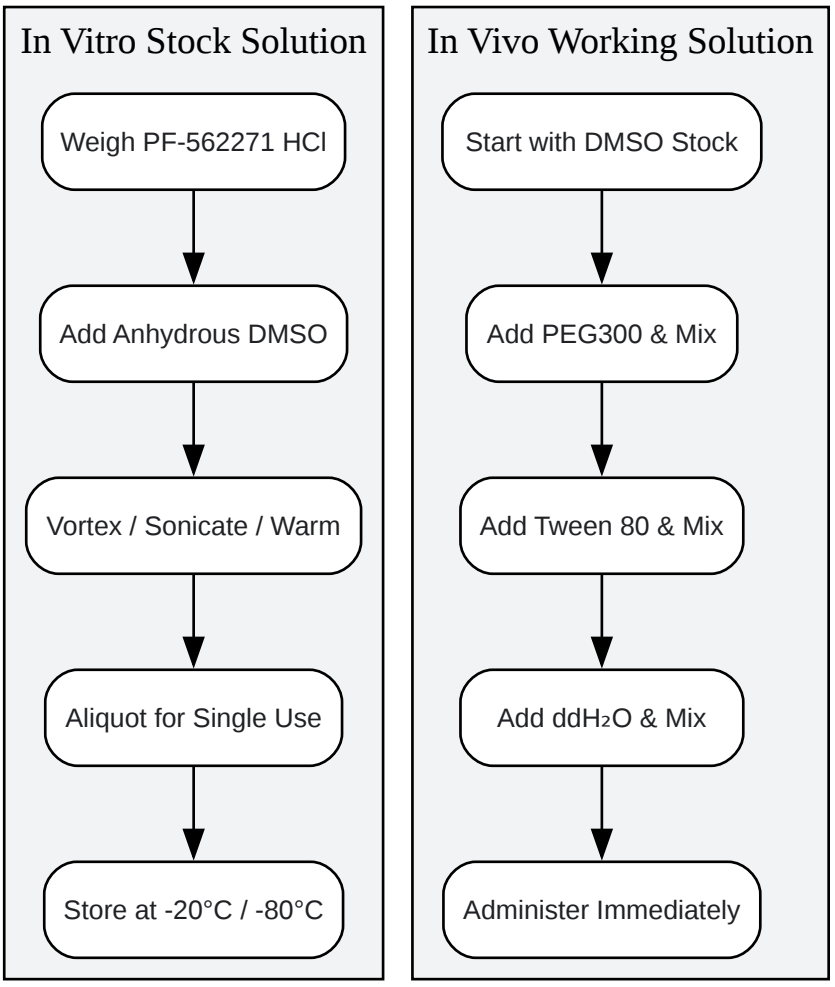

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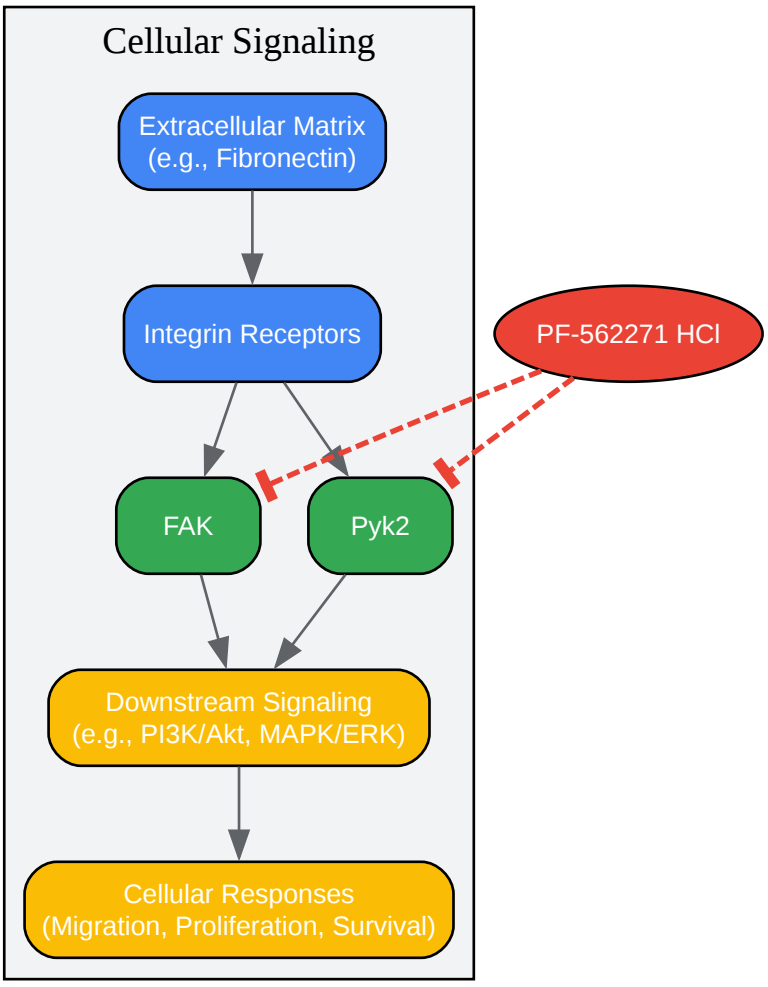

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